

An In-depth Technical Guide to the Physical and Chemical Properties of Okanin

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Compound of Interest

Compound Name: Okanin

Cat. No.: B600618

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Okanin is a naturally occurring chalconoid, a type of flavonoid, found in various plants, including *Coreopsis tinctoria*, *Bidens pilosa*, and *Abies pindrow*.^[1] It has garnered significant interest in the scientific community for its diverse pharmacological activities, including anti-inflammatory, antioxidant, and anticancer properties. This technical guide provides a comprehensive overview of the physical and chemical properties of **okanin**, detailed experimental protocols for its study, and a review of its known biological activities and associated signaling pathways.

Chemical and Physical Properties

Okanin, with the IUPAC name (2E)-3-(3,4-dihydroxyphenyl)-1-(2,3,4-trihydroxyphenyl)prop-2-en-1-one, is a polyketide belonging to the chalcone and dihydrochalcone chemical class.^[1] Its structure is characterized by two aromatic rings linked by a three-carbon α,β -unsaturated carbonyl system.

Table 1: Physicochemical Properties of **Okanin**

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₂ O ₆	[1][2]
Molecular Weight	288.25 g/mol	[1]
CAS Number	484-76-4	
Appearance	Not specified in search results	
Melting Point	235-242 °C	
Boiling Point	638 °C at 760 mmHg	
Density	1.584 g/cm ³	
Flash Point	353.7 °C	
pKa	Not specified in search results	

Table 2: Solubility of **Okanin**

Solvent	Solubility	Source
DMSO	58 mg/mL (201.21 mM)	
Ethanol	58 mg/mL	
Water	Insoluble	
Methanol	Soluble (qualitative)	
Acetone	Soluble (qualitative)	

Spectroscopic Data

Mass Spectrometry

Mass spectrometry data for **okanin** reveals a precursor ion [M-H]⁻ at an m/z of 287.0561861395012.

UV-Vis Spectroscopy

The UV-Vis absorption spectrum of **okanin** in ethanol exhibits two major absorption bands. Band I is observed in the range of 340-400 nm, and Band II is in the range of 240-280 nm. The absorption spectrum is solvent-dependent.

Nuclear Magnetic Resonance (NMR) Spectroscopy

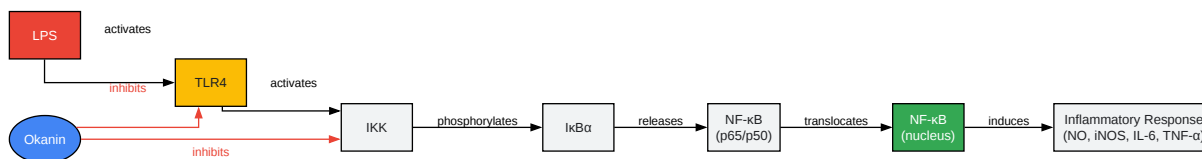
Detailed ^1H and ^{13}C NMR data with specific chemical shifts and coupling constants for **okanin** were not available in the search results. This information is critical for the unambiguous structural confirmation and characterization of the molecule.

Biological Activities and Signaling Pathways

Okanin exhibits a range of biological activities, primarily attributed to its anti-inflammatory, antioxidant, and anticancer effects.

Anti-inflammatory Activity: Inhibition of the TLR4/NF- κ B Signaling Pathway

Okanin has been shown to attenuate lipopolysaccharide (LPS)-induced microglial activation by inhibiting the Toll-like receptor 4 (TLR4)/nuclear factor-kappa B (NF- κ B) signaling pathway. This inhibition leads to a reduction in the production of pro-inflammatory mediators such as nitric oxide (NO), inducible nitric oxide synthase (iNOS), interleukin-6 (IL-6), and tumor necrosis factor-alpha (TNF- α). The mechanism involves the inhibition of I κ B α phosphorylation and the subsequent nuclear translocation of the NF- κ B p65 subunit.

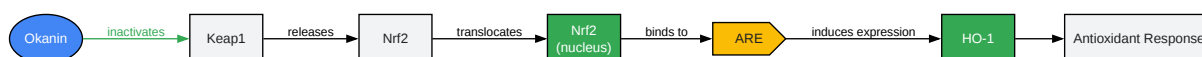


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Okanin's inhibition of the TLR4/NF- κ B pathway.

Antioxidant Activity: Activation of the Nrf2/HO-1 Signaling Pathway

Okanin's antioxidant effects are mediated through the activation of the Nuclear factor-erythroid 2-related factor 2 (Nrf2) signaling pathway. **Okanin** induces the expression of heme oxygenase-1 (HO-1), a potent antioxidant enzyme, via the activation of Nrf2. This is attributed to the α,β -unsaturated carbonyl group in **okanin**'s structure.



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Okanin's activation of the Nrf2/HO-1 pathway.

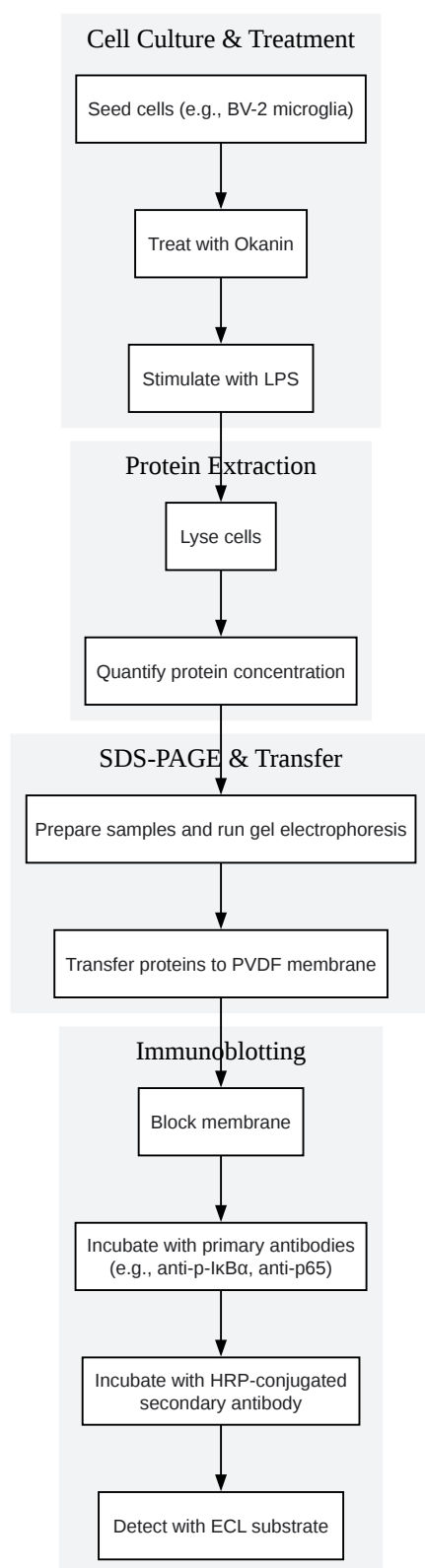
Anticancer Activity

Okanin has demonstrated cytotoxic effects against various cancer cell lines, including oral cancer, where it induces both apoptosis and pyroptosis. It has been shown to cause cell cycle arrest at the G2/M phase and impair clonogenic capacity.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis, isolation, and specific biological assays of **okanin** were not explicitly available in the provided search results. However, based on general laboratory practices and information from related studies, the following outlines can be inferred.

General Workflow for Western Blot Analysis of NF- κ B Pathway



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General workflow for Western blot analysis.

Note on Detailed Protocols: The precise concentrations of antibodies, incubation times, and specific compositions of buffers are critical for reproducibility and should be optimized for each experimental setup. These details were not available in the search results for **okanin**-specific experiments.

Conclusion

Okanin is a promising natural compound with well-documented anti-inflammatory, antioxidant, and anticancer properties. Its mechanisms of action, primarily through the modulation of the TLR4/NF- κ B and Nrf2/HO-1 signaling pathways, make it a compelling candidate for further investigation in drug development. This guide provides a foundational understanding of **okanin**'s characteristics. However, for comprehensive research and development, further experimental validation, particularly detailed spectroscopic analysis (^1H and ^{13}C NMR) and quantitative solubility studies, is essential. The lack of detailed, publicly available experimental protocols for **okanin**-specific assays highlights the need for more transparent and detailed reporting in future publications to facilitate reproducibility and accelerate research in this field.

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References

- 1. ^1H and ^{13}C NMR chemical shifts and spin-spin coupling constants in trans- and cis-decalins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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